

# Personal protective equipment for handling NO-711ME

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## Compound of Interest

Compound Name: NO-711ME

Cat. No.: B15575918

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## Essential Safety and Handling Guide for NO-711

Disclaimer: The following information is provided for research and drug development professionals and is based on the assumption that "**NO-711ME**" refers to the potent and selective GABA transporter 1 (GAT-1) inhibitor, NO-711 hydrochloride. This guide is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the supplier-specific SDS for comprehensive safety information before handling this compound.

This document provides crucial, immediate safety, handling, and disposal protocols for NO-711 hydrochloride, a potent neuroactive compound. Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance in a laboratory setting.

## I. Compound Identification and Properties

NO-711 hydrochloride is a potent and selective inhibitor of the GABA transporter 1 (GAT-1), effectively increasing synaptic GABA levels.<sup>[1]</sup> Due to its high potency, it must be handled with care to avoid accidental exposure.

Property	Value	Source
Chemical Name	NO-711 hydrochloride	Sigma-Aldrich
CAS Number	145645-62-1	Sigma-Aldrich
Molecular Formula	$C_{21}H_{22}N_2O_3 \cdot HCl$	Sigma-Aldrich
Molecular Weight	386.87 g/mol	Sigma-Aldrich
Form	Powder	Sigma-Aldrich
Solubility	H <sub>2</sub> O: 10 mg/mL at 60 °C	Sigma-Aldrich
Storage	Desiccated, protect from light	Sigma-Aldrich

## II. Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling NO-711 to prevent inhalation, dermal, and ocular exposure.

Equipment	Specification	Rationale
Gloves	Double-gloving with nitrile gloves	Prevents skin contact and allows for safe removal of the outer layer in case of contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from airborne particles and splashes.
Respiratory Protection	N95-rated dust mask or a higher-level respirator (e.g., PAPR)	Prevents inhalation of the fine powder, which is a primary route of exposure.
Lab Coat	Disposable lab coat or a dedicated lab coat with long sleeves and elastic cuffs	Protects skin and personal clothing from contamination.

## III. Experimental Protocols: Safe Handling Procedures

These step-by-step protocols are designed to minimize exposure risk during routine laboratory procedures involving NO-711.

### A. Engineering Controls:

- **Fume Hood:** All handling of powdered NO-711, including weighing and solution preparation, must be conducted in a certified chemical fume hood to contain any airborne particles.
- **Ventilation:** Ensure the laboratory has adequate general ventilation.

### B. Weighing and Solution Preparation:

- **Preparation:** Before starting, ensure the fume hood is clean and uncluttered. Gather all necessary equipment, including a calibrated analytical balance, weighing paper, spatulas, and appropriate solvents.
- **Donning PPE:** Put on all required PPE as specified in the table above.
- **Weighing:** Carefully weigh the desired amount of NO-711 powder on weighing paper inside the fume hood. Use a spatula to transfer the powder, avoiding any sudden movements that could create dust.
- **Dissolving:** Place the weighing paper with the compound into the appropriate glassware for dissolution. Add the solvent slowly to avoid splashing.
- **Cleaning:** After dissolution, carefully wipe down the balance and surrounding surfaces with a damp cloth. Dispose of the weighing paper and any contaminated wipes as hazardous waste.

### C. Spill Cleanup:

- **Evacuate:** In case of a spill, immediately evacuate the area and inform others.
- **Secure the Area:** Restrict access to the spill area.

- **Assess the Spill:** Determine the extent of the spill and if it is safe to clean up with the available equipment. For large spills, contact the institution's environmental health and safety (EHS) department.
- **Cleanup:** For small spills, wear appropriate PPE. Gently cover the spill with an absorbent material. Working from the outside in, carefully collect the absorbed material and place it in a sealed container for hazardous waste.
- **Decontaminate:** Clean the spill area with an appropriate solvent or detergent, and dispose of all cleaning materials as hazardous waste.

## IV. Disposal Plan

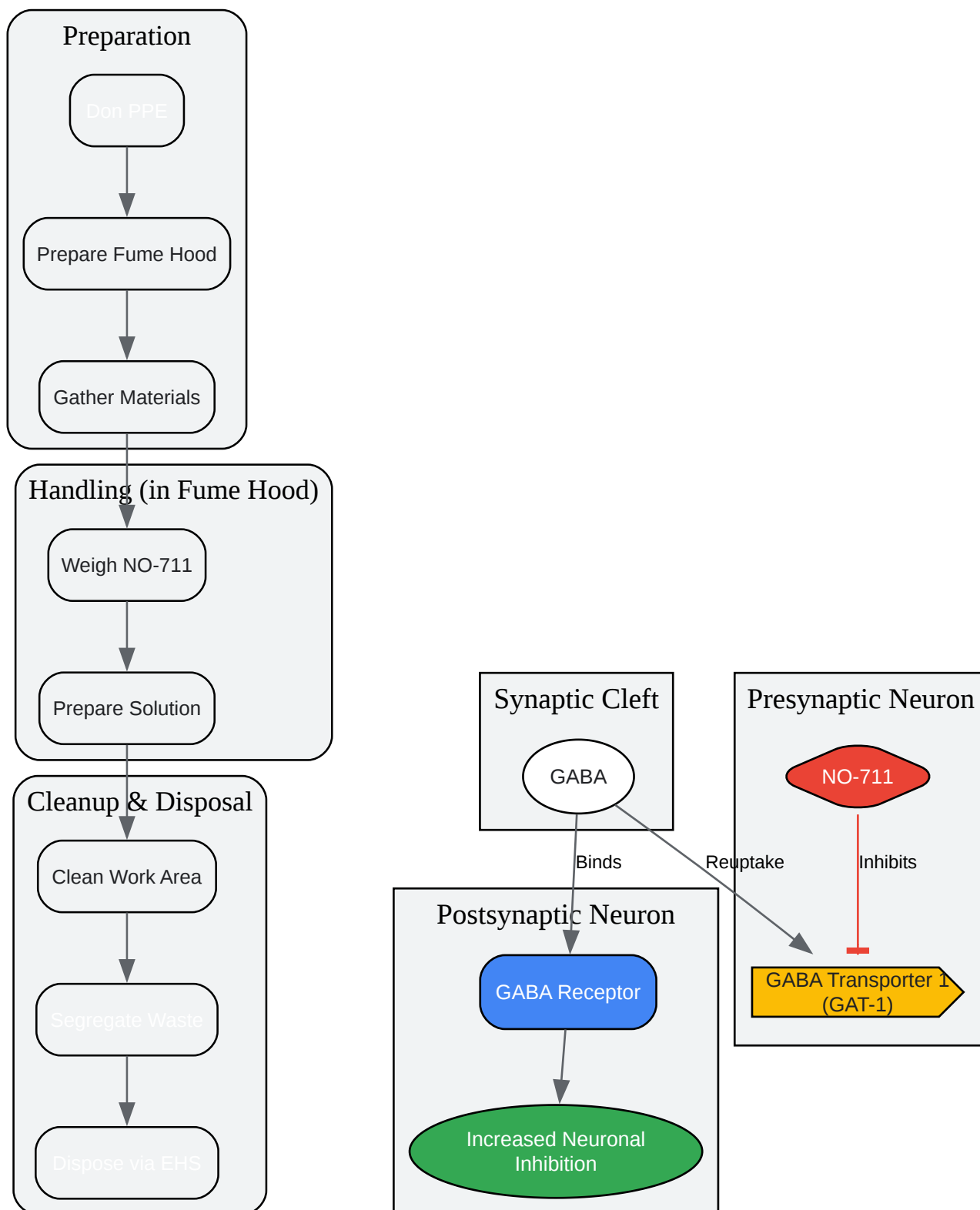
Proper disposal of NO-711 and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid Waste (unused compound, contaminated gloves, wipes, etc.)	<ul style="list-style-type: none"><li>- Collect in a clearly labeled, sealed, and puncture-resistant container.</li><li>- Label as "Hazardous Waste" with the full chemical name.</li><li>- Store in a designated hazardous waste accumulation area.</li></ul>
Liquid Waste (solutions containing NO-711)	<ul style="list-style-type: none"><li>- Collect in a sealed, leak-proof, and chemically compatible container.</li><li>- Do not mix with other waste streams unless compatible.</li><li>- Label as "Hazardous Waste" with the full chemical name and approximate concentration.</li></ul>
Empty Containers	<ul style="list-style-type: none"><li>- Triple rinse the container with a suitable solvent.</li><li>- Collect the first rinse as hazardous liquid waste.<sup>[2]</sup></li><li>- Deface the original label before disposing of the rinsed container in the appropriate recycling or trash receptacle.</li></ul>

All hazardous waste must be disposed of through the institution's EHS-approved waste management program.

## V. Mandatory Visualizations

### Experimental Workflow for Handling NO-711



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
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